

An In-depth Technical Guide to the Thermophysical Properties of C12 Branched Alkanes

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Compound of Interest

Compound Name: 3,3,6-Trimethylnonane

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This technical guide provides a comprehensive overview of the core thermophysical properties of C12 branched alkanes. Dodecane (C₁₂H₂₆) has 355 structural isomers, and the branching of the alkyl chain significantly influences its physical and chemical characteristics.^{[1][2]} Understanding these properties is crucial for applications ranging from solvent formulation and heat transfer fluids to their use as inactive ingredients in pharmaceutical preparations. This document presents key data, details experimental methodologies for their determination, and provides a visual representation of a general experimental workflow.

Thermophysical Property Data

The following tables summarize the available quantitative data for n-dodecane and a selection of its branched isomers to facilitate comparison.

Table 1: Density of C12 Alkane Isomers

Compound Name	Isomer Type	Density (g/cm ³)	Temperature (°C)	Pressure
n-Dodecane	Linear	0.749	20	Atmospheric
Isododecane (2,2,4,6,6-Pentamethylheptane)	Branched	0.74	20	Atmospheric
2,3,4-Trimethylnonane	Branched	0.7612	20	Atmospheric

Note: Isododecane is a common name for a mixture of isomers, with 2,2,4,6,6-pentamethylheptane being the principal component.[\[3\]](#)

Table 2: Viscosity of C12 Alkane Isomers

Compound Name	Isomer Type	Dynamic Viscosity (mPa·s)	Temperature (°C)
n-Dodecane	Linear	1.374	25
Isododecane (2,2,4,6,6-Pentamethylheptane)	Branched	1.31	293.15 K (20°C)
2,3,4-Trimethylnonane	Branched	Not available	-

Note: The viscosity of alkanes is influenced by intermolecular forces; increased branching can lead to lower viscosity in shorter-chain alkanes due to reduced surface area for these interactions.[\[4\]](#)

Table 3: Thermal Conductivity of C12 Alkane Isomers

Compound Name	Isomer Type	Thermal Conductivity (W/m·K)	Temperature (K)
n-Dodecane	Linear	0.141	300
2,2,4,6,6-Pentamethylheptane	Branched	Not available	-
2,3,4-Trimethylnonane	Branched	Not available	-

Table 4: Heat Capacity of C12 Alkane Isomers

Compound Name	Isomer Type	Isobaric Heat Capacity (J/mol·K)	Temperature (K)
n-Dodecane	Linear	376.00	298.15
2,2,4,6,6-Pentamethylheptane	Branched	Not available	-
2,3,4-Trimethylnonane	Branched	Not available	-

Experimental Protocols

The determination of thermophysical properties requires precise and standardized experimental procedures. Below are detailed methodologies for the key properties discussed.

2.1. Density Measurement

Density is a fundamental property defined as mass per unit volume.

- Pycnometry: A pycnometer, a flask with a precisely known volume, is used.
 - The empty pycnometer is weighed.
 - It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again.

- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. This method is simple and can yield high accuracy.[\[5\]](#)
- Vibrating Tube Densimetry: This technique offers high precision.
 - A U-shaped tube is filled with the sample liquid.
 - The tube is then electromagnetically excited to oscillate at its natural frequency.
 - This frequency is dependent on the mass of the liquid in the tube, and thus its density.
 - The instrument is calibrated with fluids of known density (e.g., dry air and pure water). The density of the sample is then determined from its oscillation frequency.[\[5\]](#)

2.2. Viscosity Measurement

Viscosity measures a fluid's resistance to flow.

- Capillary Viscometry: This is a classic method for measuring kinematic viscosity.
 - A fixed volume of the liquid is drawn into a calibrated glass capillary viscometer (e.g., an Ostwald or Ubbelohde viscometer).
 - The time taken for the liquid to flow between two marked points under the influence of gravity is measured.
 - The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant.
 - The dynamic viscosity can then be obtained by multiplying the kinematic viscosity by the density of the liquid.[\[1\]](#)[\[6\]](#)
- Rotational Viscometry: This method is suitable for a wide range of viscosities.
 - A spindle is immersed in the sample liquid.
 - The spindle is rotated at a constant angular velocity by a motor.

- The torque required to maintain this constant rotation is measured.
- This torque is proportional to the viscous drag on the spindle, and thus to the viscosity of the fluid. The instrument provides a direct reading of the dynamic viscosity.^[6]

2.3. Thermal Conductivity Measurement

Thermal conductivity is the property of a material to conduct heat.

- Transient Hot-Wire Method: This is a widely used and accurate technique.
 - A thin platinum wire is submerged in the liquid sample.
 - A step voltage is applied to the wire, causing it to heat up. The wire acts as both a heating element and a resistance thermometer.
 - The rate of temperature increase of the wire is measured over a short period (typically a few seconds).
 - This temperature rise is related to the thermal conductivity of the surrounding fluid. The short measurement time minimizes the effects of convection.^{[7][8]}

2.4. Heat Capacity Measurement

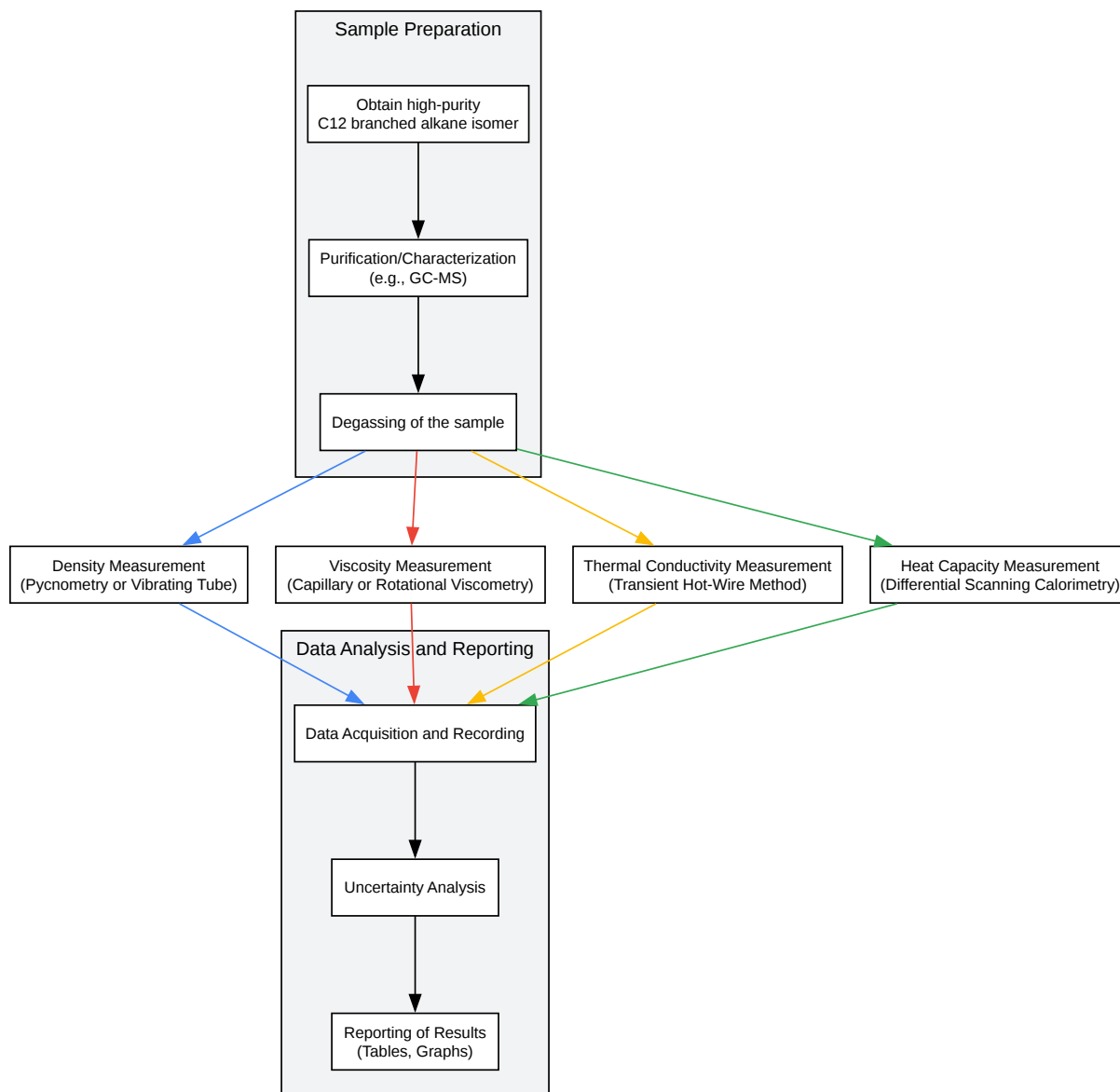
Heat capacity is the amount of heat required to raise the temperature of a substance by a certain amount.

- Differential Scanning Calorimetry (DSC): DSC is a common technique for measuring heat capacity.
 - A small, known mass of the sample is placed in a sample pan, and an empty reference pan is also prepared.
 - Both pans are heated at a constant rate.
 - The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature.

- This differential heat flow is proportional to the heat capacity of the sample. The instrument is calibrated using a standard material with a known heat capacity (e.g., sapphire).[9]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermophysical properties of a C12 branched alkane.



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Caption: Experimental workflow for thermophysical property determination.

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